Application Note: Cell-Based Assays for Determining the Potency of iJak-381

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Compound of Interest

Compound Name:	*iJak-381*
CAS No.:	*1831144-46-7*
Cat. No.:	*B608068*

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Introduction

iJak-381 is a potent and selective inhibitor of Janus kinases JAK1 and JAK2, which are key components of the JAK-STAT signaling pathway.[1][2] This pathway is critical for the signaling of numerous cytokines and growth factors involved in inflammation and immune responses.[3] Dysregulation of the JAK-STAT pathway is implicated in various autoimmune and inflammatory diseases. **iJak-381** has been shown to block the signaling of interleukins IL-4, IL-6, and IL-13, leading to a reduction in the phosphorylation of Signal Transducer and Activator of Transcription 6 (STAT6).[1] This makes **iJak-381** a promising therapeutic candidate for diseases such as asthma.[1][4]

Robust and reproducible methods for quantifying the potency of **iJak-381** are essential for drug development and quality control. This application note provides detailed protocols for three key cell-based assays to determine the potency of **iJak-381**: a STAT6 Phosphorylation Assay, a Cell Proliferation Assay, and a Cytokine Release Assay.

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Signaling Pathway of **iJak-381** Inhibition

The following diagram illustrates the mechanism by which **iJak-381** inhibits the JAK-STAT signaling pathway initiated by IL-4 and IL-13.

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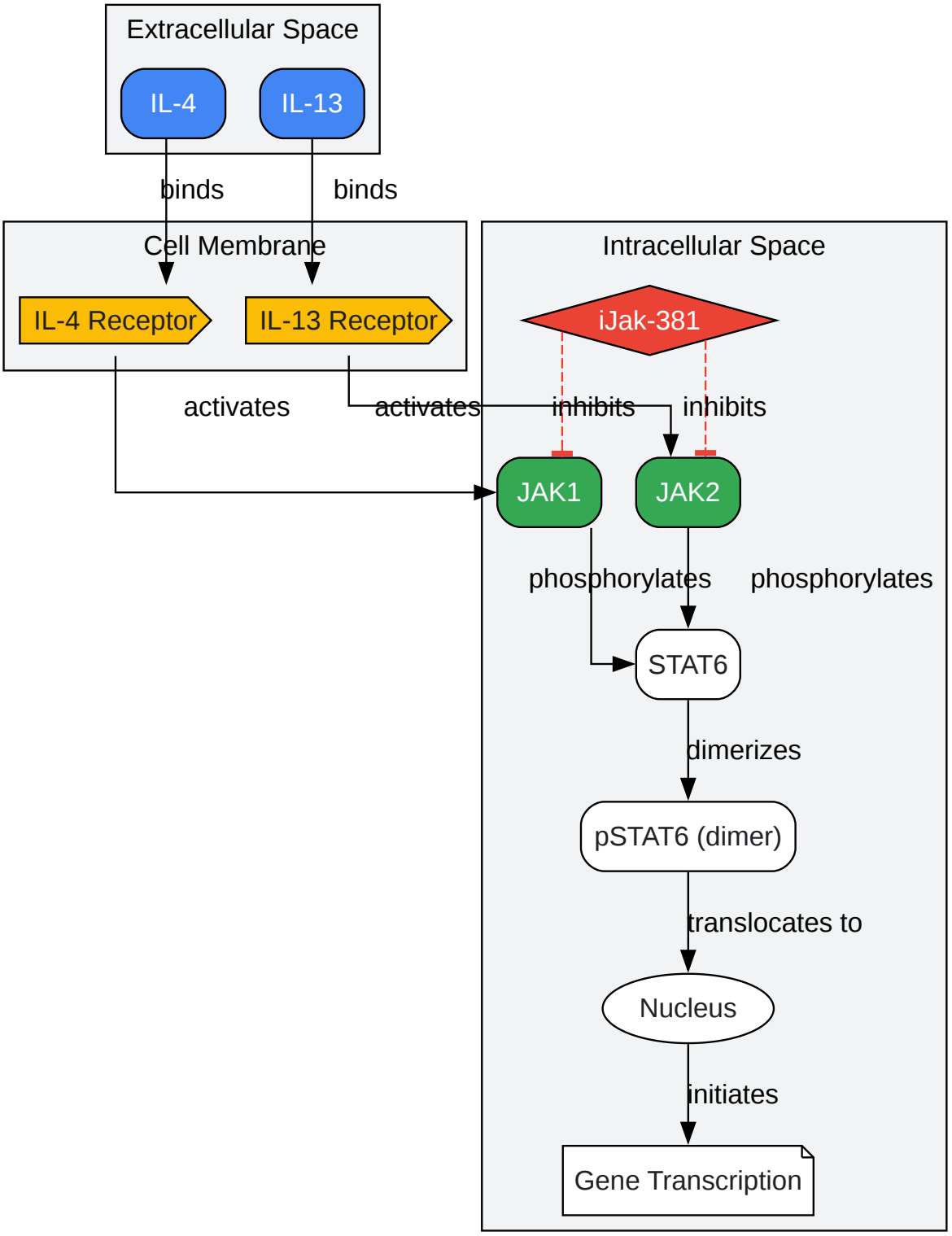

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iJak-381 inhibits the IL-4/IL-13 signaling pathway.

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Data Presentation

The following tables summarize representative quantitative data for the potency of **iJak-381** in the described cell-based assays.

Table 1: Inhibition of IL-4-induced STAT6 Phosphorylation by **iJak-381**

iJak-381 Concentration (nM)	% Inhibition of pSTAT6
0.1	15.2
1	48.9
10	85.7
100	98.1
1000	99.5
IC50 (nM)	1.2

Table 2: Inhibition of Cell Proliferation by **iJak-381**

iJak-381 Concentration (nM)	% Inhibition of Proliferation
1	8.3
10	35.1
100	76.4
1000	95.2
10000	98.9
IC50 (nM)	45.7

Table 3: Inhibition of Pro-inflammatory Cytokine Release by **iJak-381**

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Cytokine	iJak-381 IC50 (nM)
IL-6	5.8
TNF-α	12.3
IFN-γ	9.7

Experimental Protocols

STAT6 Phosphorylation Assay (Flow Cytometry)

This assay measures the ability of **iJak-381** to inhibit the IL-4-induced phosphorylation of STAT6 in a human cell line (e.g., TF-1 cells).

Experimental Workflow:

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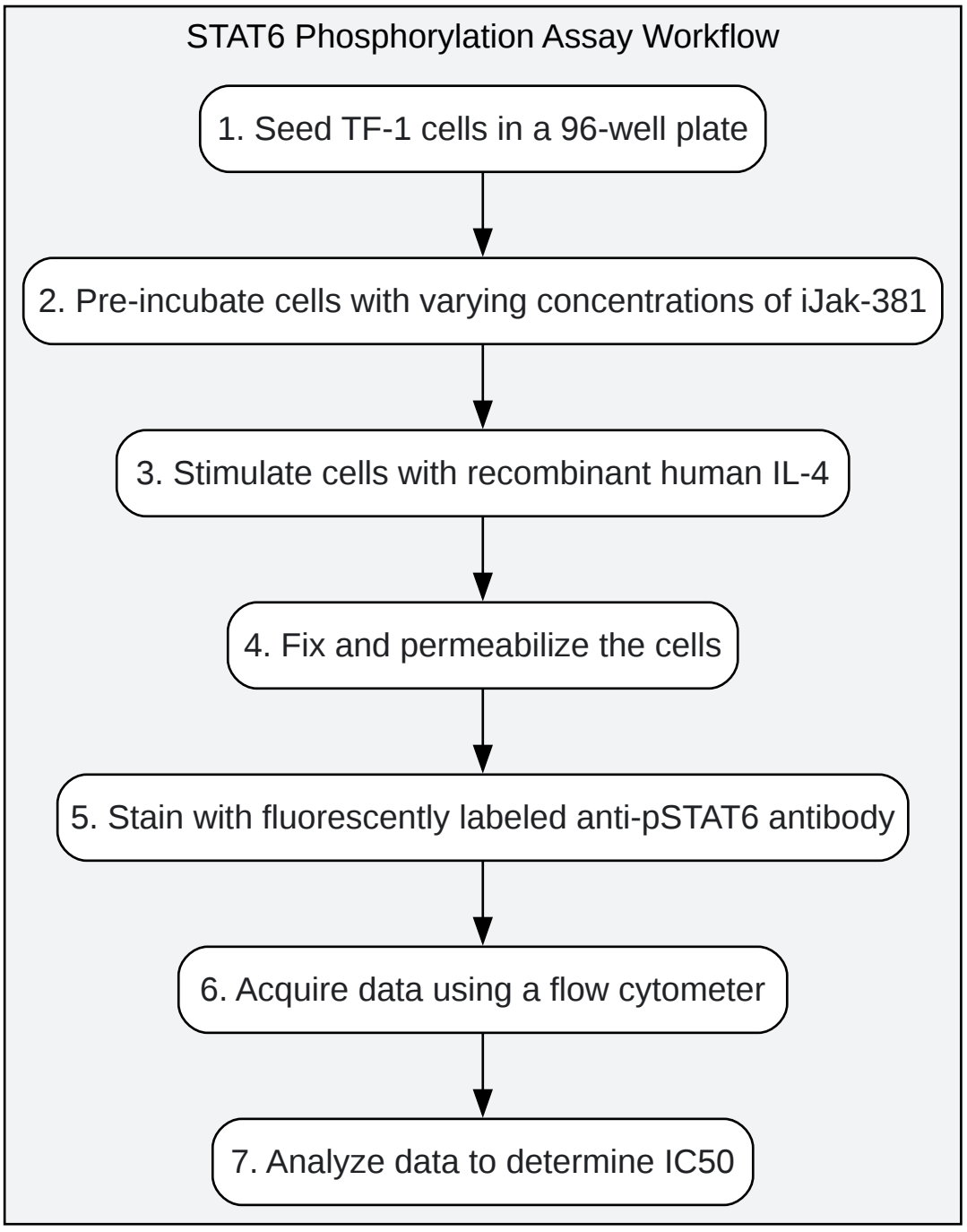

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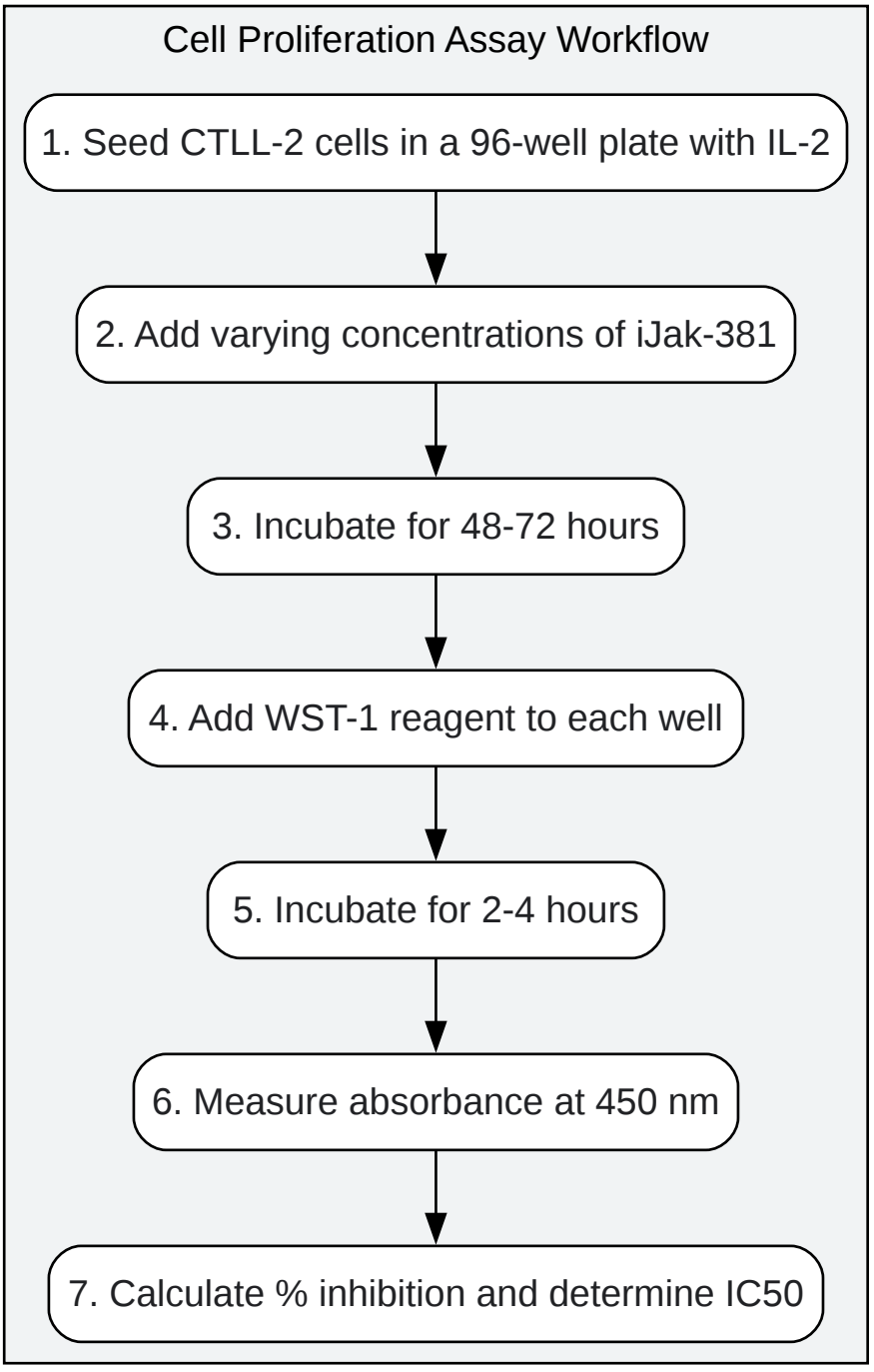

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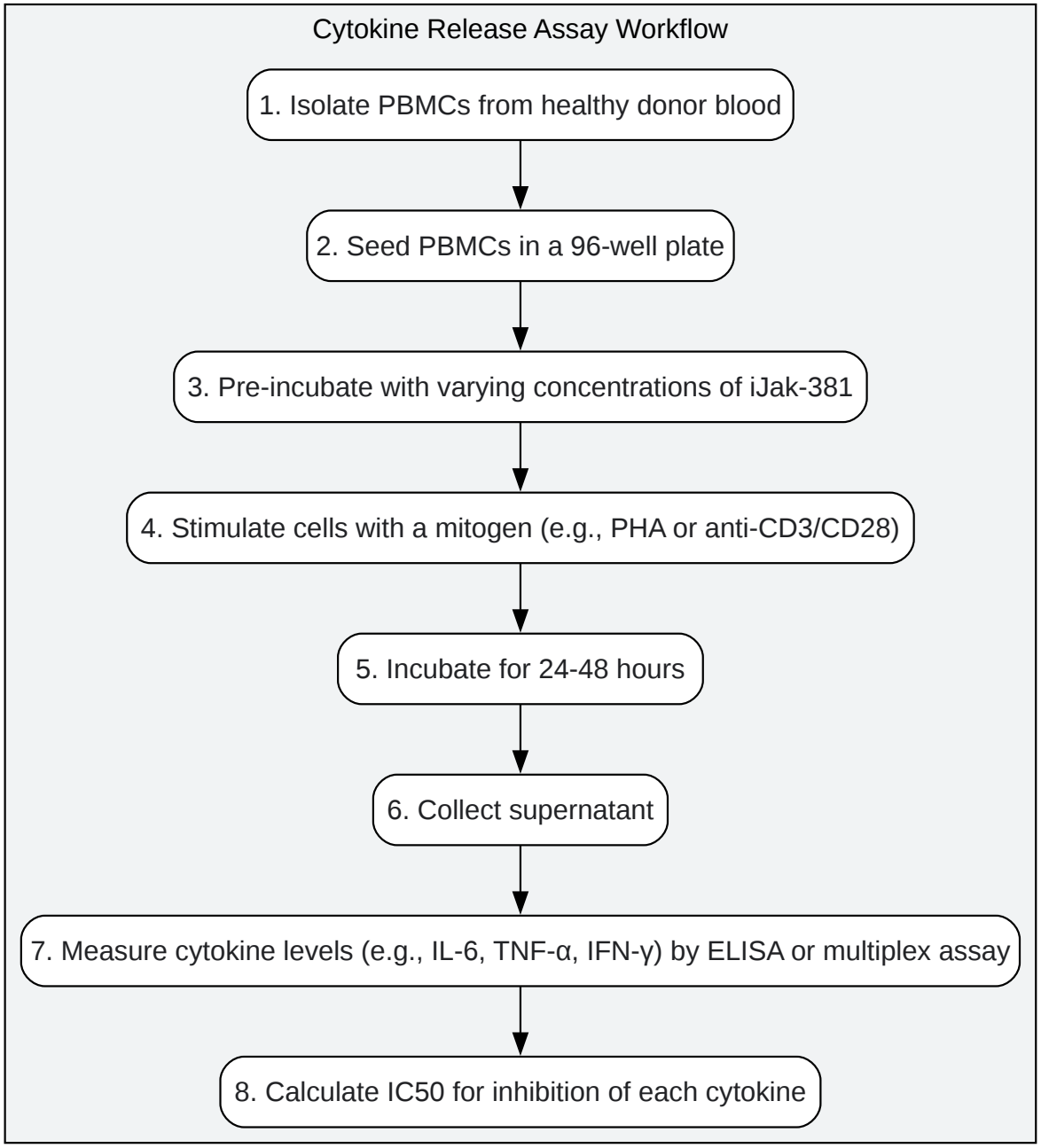

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